

# Essential Guide to the Safe Disposal of Chlorotris(triphenylphosphine)copper(I)

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## Compound of Interest

Compound Name: Chlorotris(triphenylphosphine)copper(I)

Cat. No.: B12321343

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the disposal of Chlorotris(triphenylphosphine)copper(I), a common organometallic complex. Adherence to these procedures is critical for minimizing environmental impact and protecting laboratory personnel.

**Immediate Safety Precautions:** Before proceeding with the disposal of Chlorotris(triphenylphosphine)copper(I), it is crucial to consult the specific Safety Data Sheet (SDS) provided by the manufacturer. This document contains detailed information regarding the compound's hazards and the necessary safety precautions. In the absence of a specific SDS, the following general safety measures for handling copper compounds and organophosphines should be strictly followed.

Personal Protective Equipment (PPE) is non-negotiable. Always wear chemical-resistant gloves (nitrile or neoprene), safety goggles or a face shield, and a lab coat. All handling of the compound and its waste should be conducted within a certified chemical fume hood to prevent the inhalation of any dust or fumes.

## Quantitative Data Summary

The following table summarizes key quantitative data for Chlorotris(triphenylphosphine)copper(I) and related hazardous substances. This information is critical for risk assessment and ensuring safe handling.

Property	Value	Reference
Chlorotris(triphenylphosphine)copper(I)		
Molecular Formula	C <sub>54</sub> H <sub>45</sub> ClCuP <sub>3</sub>	[1][2]
Molecular Weight	885.86 g/mol	[1][2]
Melting Point	175 °C (decomposes)	[1][3]
Hazard Codes	Xn (Harmful)	[3]
Safety Statements	S36/37 (Wear suitable protective clothing and gloves)	[3]
Copper		
NIOSH REL (Dusts and Mists)	1 mg/m <sup>3</sup> (10-hour TWA)	[4]
NIOSH REL (Fume)	0.1 mg/m <sup>3</sup> (10-hour TWA)	[4]
ACGIH TLV (Dusts and Mists)	1 mg/m <sup>3</sup> (8-hour TWA)	[4]
ACGIH TLV (Fume)	0.2 mg/m <sup>3</sup> (8-hour TWA)	[4]
IDLH	100 mg/m <sup>3</sup>	[4]

TWA: Time-Weighted Average; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

## Detailed Experimental Protocol for Disposal

This protocol outlines a safe and compliant method for the disposal of Chlorotris(triphenylphosphine)copper(I) waste.

#### Materials:

- Waste Chlorotris(triphenylphosphine)copper(I) (solid or in solution)
- Designated hazardous waste container (clearly labeled)
- Chemical-resistant gloves, safety goggles/face shield, lab coat
- Chemical fume hood
- Plastic or glass scraper/spatula (for solid waste)
- Sealed secondary container for transport

#### Procedure:

- Waste Segregation:
  - Isolate all waste containing Chlorotris(triphenylphosphine)copper(I).
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Solid Waste Handling:
  - Working within a chemical fume hood, carefully transfer any solid waste into a designated, clearly labeled hazardous waste container.
  - Use a plastic or glass scraper to ensure all residual powder is collected. Avoid generating dust.
- Solution Waste Handling:
  - If the waste is in a solution, pour it directly and slowly into the designated liquid hazardous waste container within a fume hood.
  - Rinse the original container with a small amount of a suitable solvent (e.g., the solvent used in the experiment) and add the rinsate to the waste container to ensure complete

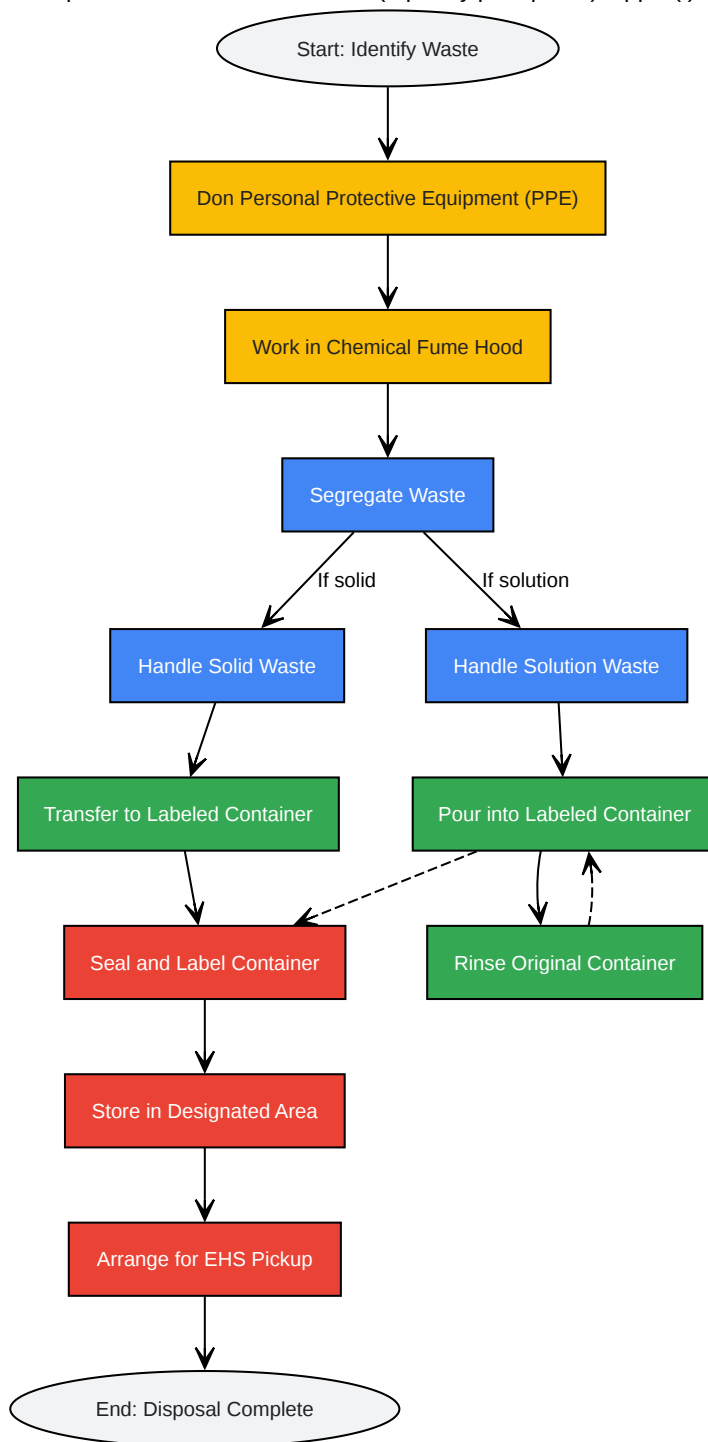
transfer.

- Container Sealing and Labeling:
  - Securely seal the hazardous waste container.
  - Ensure the label is complete and accurate, including:
    - The full chemical name: "Chlorotris(triphenylphosphine)copper(I)"
    - The words "Hazardous Waste"
    - The specific hazards (e.g., "Harmful," "Toxic to aquatic life")
    - The date of accumulation
    - The principal investigator's name and contact information
- Storage and Pickup:
  - Store the sealed and labeled waste container in a designated, secure satellite accumulation area.
  - The storage area should be well-ventilated and away from incompatible materials such as strong acids and oxidizing agents.[\[4\]](#)
  - Arrange for pickup by your institution's EHS department or a licensed hazardous waste disposal company.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of Chlorotris(triphenylphosphine)copper(I).

Disposal Workflow for Chlorotris(triphenylphosphine)copper(I)



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Caption: Logical workflow for the safe disposal of Chlorotris(triphenylphosphine)copper(I).

By adhering to these guidelines, laboratory personnel can ensure the safe and environmentally responsible disposal of Chlorotris(triphenylphosphine)copper(I), fostering a culture of safety and compliance within the research community. Always prioritize safety and consult with your institution's EHS department for specific guidance.

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## References

- [1. 15709-76-9 CAS MSDS \(CHLOROTRIS\(TRIPHENYLPHOSPHINE\)COPPER\(I\)\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [2. Chlorotris\(triphenylphosphine\)copper \[webbook.nist.gov\]](#)
- [3. lookchem.com \[lookchem.com\]](#)
- [4. nj.gov \[nj.gov\]](#)
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